

safe handling and storage protocols for O-Ethyl methylphosphonothioate

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Compound of Interest

Compound Name: O-Ethyl methylphosphonothioate

Cat. No.: B097626

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Application Notes and Protocols for O-Ethyl Methylphosphonothioate

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WARNING: O-Ethyl methylphosphonothioate (CAS No. 18005-40-8) is a highly toxic organophosphorus compound and a precursor to the chemical warfare agent VX.^{[1][2][3]} It is a potent cholinesterase inhibitor that can be fatal if inhaled, ingested, or absorbed through the skin.^{[1][4]} This substance causes severe skin burns and eye damage.^[4] All handling must be conducted with extreme caution in a designated and properly equipped laboratory by trained personnel only.

Chemical and Physical Properties

O-Ethyl methylphosphonothioate, also known as EMPTA, is a yellowish or light yellow liquid.^{[1][4]} Its key properties are summarized below for reference in handling and storage.

Property	Value	Source
CAS Number	18005-40-8	[1][5][6]
Molecular Formula	C ₃ H ₉ O ₂ PS	[1][2]
Molecular Weight	140.14 g/mol	[2][5][6]
Appearance	Yellowish liquid	[1][4]
Density	1.18 g/mL at 25 °C	[2][6][7]
Boiling Point	73 °C @ 1 mmHg	[2][7]
Flash Point	107 °C (225 °F) - closed cup	[6][7]
Vapor Pressure	0.145 mmHg at 25°C	[2]

Hazard Identification and GHS Classification

This substance is classified as highly hazardous. All personnel must be fully aware of the risks before handling.

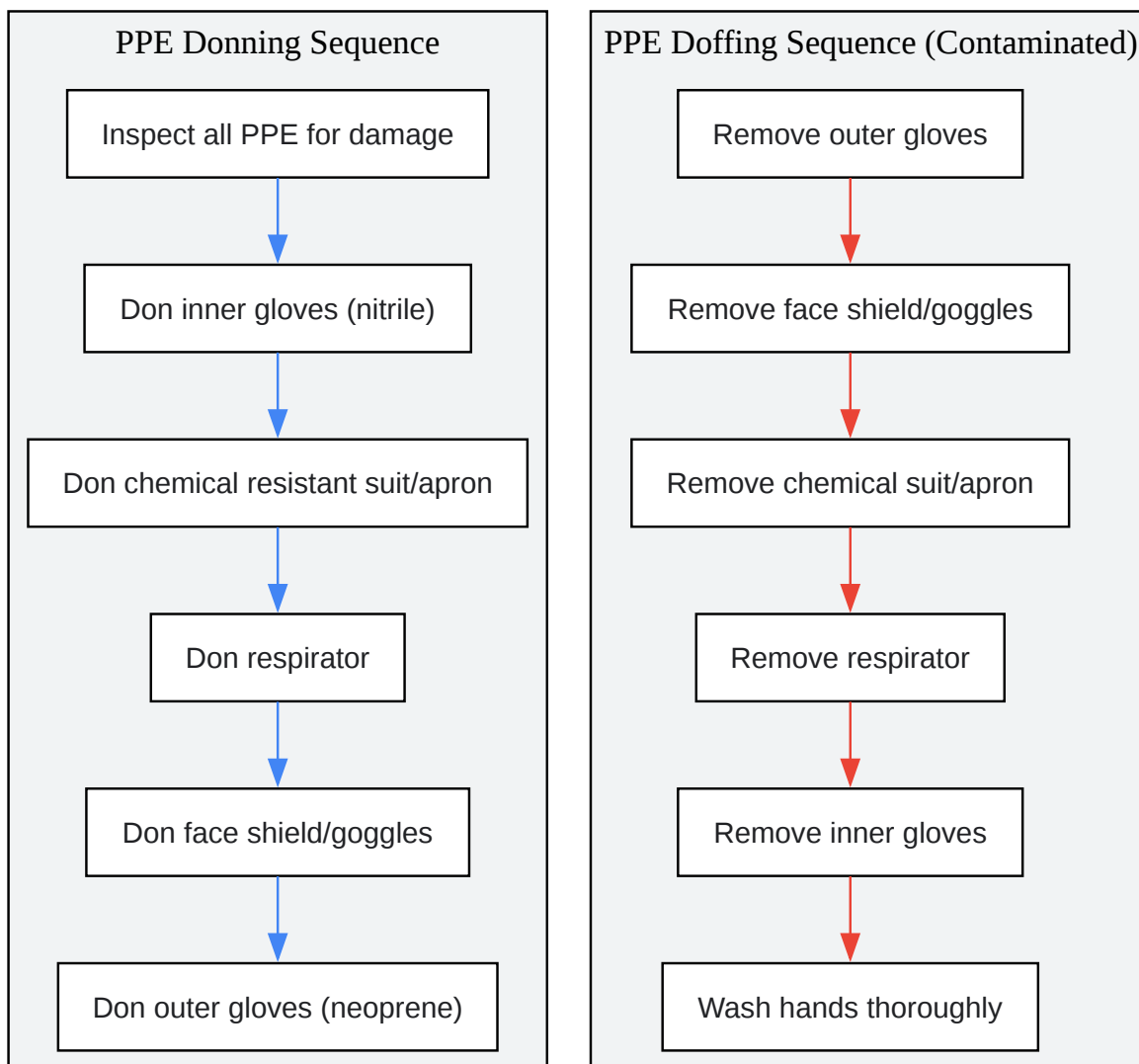
- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[4]
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.[4]
- Acute Toxicity, Inhalation (Category 3): Toxic if inhaled.[4]
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[4][6]
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.[4][6]

Signal Word: Danger[4][6]

Personal Protective Equipment (PPE)

Due to the high toxicity and corrosive nature of **O-Ethyl methylphosphonothioate**, a comprehensive PPE ensemble is mandatory. Healthcare providers handling contaminated patients must also use appropriate PPE to avoid cross-contamination.[8]

- Hand Protection: Wear chemically resistant gloves (e.g., neoprene or nitrile). Latex and vinyl are not suitable as hydrocarbons can penetrate them.[8]
- Eye/Face Protection: Use chemical safety goggles and a full-face shield.[6]
- Skin and Body Protection: A chemically resistant lab coat or apron is required. For tasks with a higher risk of splash or aerosol generation, a full-body chemical suit is necessary.
- Respiratory Protection: All work must be conducted in a certified chemical fume hood. For emergency situations or when engineering controls are not sufficient, use a NIOSH-approved respirator with a charcoal cartridge or a self-contained breathing apparatus (SCBA).[6][8]



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Diagram 1: Mandatory PPE Donning and Doffing Sequence.

Safe Handling and Storage Protocols

Handling:

- Designated Area: All work with **O-Ethyl methylphosphonothioate** must be performed in a designated, restricted-access area equipped with a certified chemical fume hood.[9]
- Ventilation: Ensure adequate ventilation at all times. Use only outdoors or in a well-ventilated area.[9]
- Avoid Contact: Do not get in eyes, on skin, or on clothing. Avoid breathing mist, vapors, or spray.[9]
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.[9]
- Transport: When transporting, use secondary containment to prevent spills.

Storage:

- Security: Store in a locked, secure, and designated area.[9]
- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[9]
- Compatibility: Store away from incompatible materials such as strong oxidizing agents and strong reducing agents.[9][10] Reaction with strong reducing agents may produce highly toxic phosphine gas.[10]
- Labeling: All containers must be clearly labeled with the chemical name, CAS number, and all relevant GHS hazard pictograms and statements.

Emergency Procedures: Spills and Exposure

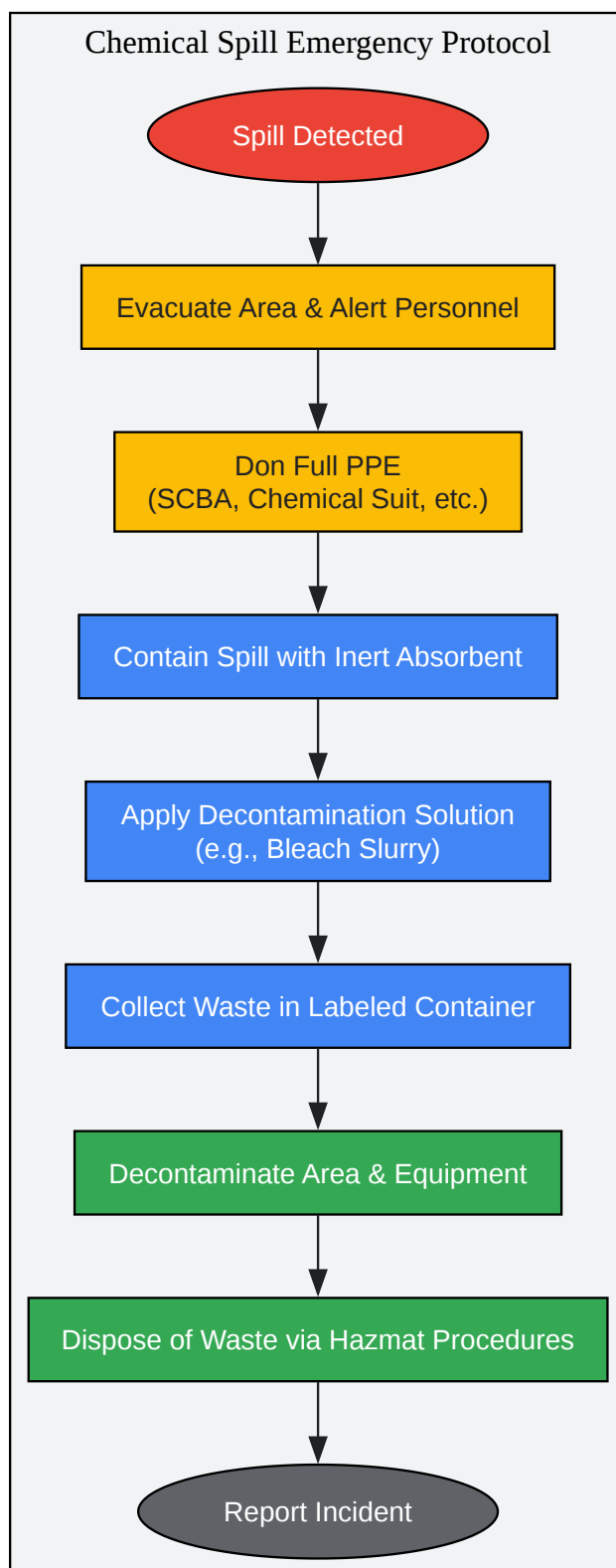
Immediate and correct response to an exposure or spill is critical.

Personnel Exposure:

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.
[9][10]
- Skin Contact: Remove all contaminated clothing immediately.[8][11] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[9][11] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of lukewarm water for at least 15 minutes, holding the eyelids open.[9][10] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

Spill Response:

- Evacuate: Evacuate all non-essential personnel from the spill area. Isolate the spill area for at least 50 meters (150 feet) in all directions.[10]
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment: Wearing full PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like sawdust.
- Neutralization/Decontamination: Organophosphorus compounds can be treated with sodium hypochlorite (bleach) and sodium carbonate (washing soda) following initial absorption.[11] A bleach slurry can be an effective decontaminant.[12]
- Collection: Carefully collect the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[9]
- Final Decontamination: Decontaminate the spill area and all equipment used with a suitable decontamination solution (e.g., soap and water, followed by a bleach solution).[11]



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Diagram 2: Emergency Response Workflow for a Chemical Spill.

Waste Disposal

All waste containing **O-Ethyl methylphosphonothioate**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.

- Collect waste in designated, sealed, and properly labeled containers.
- Dispose of contents and containers to an approved waste disposal plant in accordance with all local, regional, and national regulations.[9] Do not dispose of down the drain or in general trash.

Toxicological Information

O-Ethyl methylphosphonothioate is a cholinesterase inhibitor.[1] Exposure can lead to a rapid and severe organophosphate poisoning syndrome, with symptoms including headache, sweating, nausea, vomiting, diarrhea, muscle twitching, loss of coordination, convulsions, respiratory depression, and potentially death.[10][13] It targets the central nervous system, heart, blood, and eyes.[1] High or repeated exposure may cause nerve damage.[13] Any exposure requires immediate medical intervention. Treatment for organophosphate poisoning typically involves atropine and an oxime reactivator like pralidoxime.[14]

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